

An In-depth Technical Guide to 1-Bromododecane-12,12,12-d3

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Compound of Interest

Compound Name: 1-Bromododecane-d3

CAS No.: 204259-68-7

Cat. No.: B1383035

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This technical guide provides a comprehensive overview of 1-Bromododecane-12,12,12-d3, a deuterated analog of 1-bromododecane. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize isotopically labeled compounds for their studies. This document covers the chemical structure, formula, and physical properties of 1-Bromododecane-12,12,12-d3, alongside a detailed experimental protocol for its synthesis.

Chemical Structure and Formula

1-Bromododecane-12,12,12-d3 is a saturated long-chain alkyl halide in which the three hydrogen atoms of the terminal methyl group have been replaced with deuterium atoms. This specific isotopic labeling makes it a valuable tool in various research applications, particularly as an internal standard in mass spectrometry-based analyses.

Chemical Formula: $\text{CD}_3(\text{CH}_2)_{10}\text{CH}_2\text{Br}$ [\[1\]](#)

Synonyms: Lauryl bromide-12,12,12-d3

CAS Number: 204259-68-7[\[1\]](#)

The structure consists of a twelve-carbon chain with a bromine atom attached to the first carbon (C1) and three deuterium atoms on the twelfth carbon (C12).

Physicochemical Properties

The introduction of deuterium atoms has a minimal effect on the chemical properties of the molecule but results in a higher molecular weight compared to its non-deuterated counterpart. The following table summarizes the key quantitative data for 1-Bromododecane-12,12,12-d3 and compares it with 1-bromododecane.

Property	1-Bromododecane-12,12,12-d3	1-Bromododecane
Molecular Weight	252.25 g/mol [1]	249.23 g/mol [2]
Boiling Point	134-135 °C at 6 mmHg[1]	276 °C at 760 mmHg[3]
Melting Point	-11 to -9 °C[1]	-9.5 °C[3]
Density	1.050 g/mL at 25 °C[1]	1.038 g/mL at 25 °C[3]
Isotopic Purity	99 atom % D[1]	Not Applicable

Experimental Protocols

The synthesis of 1-Bromododecane-12,12,12-d3 can be achieved by adapting established methods for the synthesis of 1-bromododecane, with the crucial difference being the use of a deuterated starting material. A common and effective method is the bromination of the corresponding deuterated alcohol, 1-dodecanol-12,12,12-d3, using hydrobromic acid and sulfuric acid as a catalyst.

Synthesis of 1-Bromododecane-12,12,12-d3 from 1-Dodecanol-12,12,12-d3

This protocol is adapted from the synthesis of unlabeled 1-bromododecane.

Materials:

- 1-Dodecanol-12,12,12-d3

- Hydrobromic acid (48%)
- Concentrated sulfuric acid
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 1-dodecanol-12,12,12-d₃ and hydrobromic acid.
- **Catalyst Addition:** Slowly add concentrated sulfuric acid to the mixture while cooling the flask in an ice bath to control the exothermic reaction.
- **Reflux:** Heat the reaction mixture to reflux and maintain it for several hours to ensure the complete conversion of the alcohol to the alkyl bromide. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After cooling to room temperature, transfer the reaction mixture to a separatory funnel. Add diethyl ether to extract the organic layer.
- **Washing:** Wash the organic layer sequentially with water and a 5% sodium bicarbonate solution to neutralize any remaining acid.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.

- Solvent Removal: Remove the diethyl ether by rotary evaporation.
- Purification: Purify the crude 1-Bromododecane-12,12,12-d3 by vacuum distillation to obtain the final product.

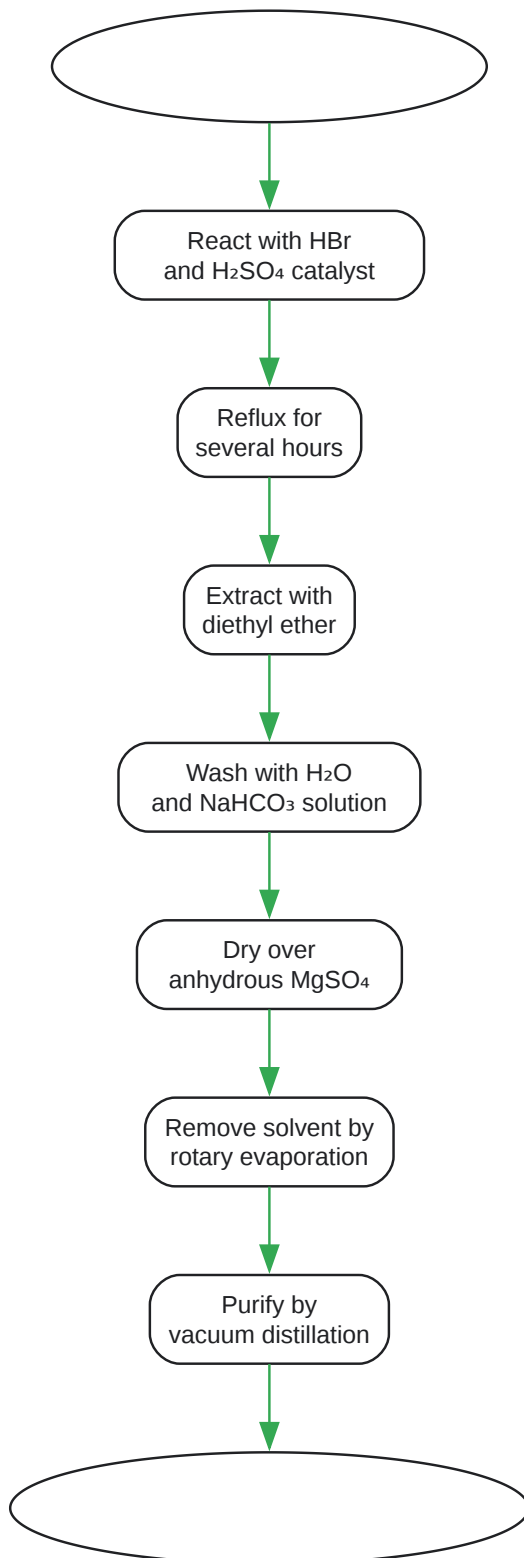
Visualizations

The following diagrams illustrate the chemical structure and the synthesis workflow for 1-Bromododecane-12,12,12-d3.

Chemical Structure of 1-Bromododecane-12,12,12-d3

Br-CH₂-(CH₂)₁₀-CD₃

Synthesis Workflow of 1-Bromododecane-12,12,12-d3



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